

Toxicological Profile of Pigment Orange 62: A Technical Guide

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Compound of Interest

Compound Name: PIGMENT ORANGE 62

Cat. No.: B1584295

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available toxicological data for C.I. **Pigment Orange 62** (CAS No. 52846-56-7), a benzimidazolone orange pigment. The document synthesizes information regarding its acute toxicity, potential for skin and eye irritation, and the current understanding of its sensitization, mutagenicity, and carcinogenicity profiles. Due to the limited availability of detailed public study reports for this specific pigment, this guide combines the reported data with descriptions of standardized experimental protocols, primarily based on OECD guidelines, to offer a robust framework for assessment. All quantitative data is presented in tabular format for clarity, and experimental workflows are visualized using diagrams to facilitate understanding.

Introduction

Pigment Orange 62 is a high-performance organic pigment used in a variety of applications, including paints, coatings, plastics, and inks.[1] As with any chemical substance, a thorough understanding of its toxicological profile is essential for ensuring safe handling and use, particularly in contexts where human exposure is possible. This guide aims to consolidate the publicly available toxicological information on **Pigment Orange 62** and present it in a manner that is accessible and useful for researchers, scientists, and professionals in drug development who may encounter this substance.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Pigment Orange 62** is provided in the table below.

Property	Value	Reference
Chemical Name	N-(2,3-dihydro-2-oxo-1H-benzimidazol-5-yl)-2-[(4-nitrophenyl)azo]-3-oxobutyramide	[2]
CAS Number	52846-56-7	[2]
Molecular Formula	C17H14N6O5	[2]
Molecular Weight	382.33 g/mol	[3]
Physical State	Solid, orange powder	[4]
Water Solubility	11.4 µg/L (at 24 °C)	[4]

Toxicological Data

The following sections summarize the available toxicological data for **Pigment Orange 62**. Where specific experimental details for this pigment were not available, a general description of the likely methodology based on standard OECD guidelines is provided.

Acute Toxicity

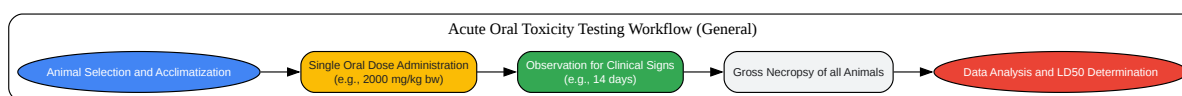
Acute toxicity studies are designed to assess the adverse effects that may occur shortly after the administration of a single dose of a substance.

Quantitative Data:

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	> 2000 mg/kg bw	[4]

Experimental Protocol (General Description based on OECD Guideline 423):

The acute oral toxicity of **Pigment Orange 62** was likely determined using a method similar to the OECD Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method). In this stepwise procedure, a small number of animals (typically rats) are dosed at a defined starting level. The outcome (mortality or survival) determines the next dosing step. The reported LD50 of > 2000 mg/kg bw suggests that at this limit dose, no mortality or significant signs of toxicity were observed.



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Figure 1: Generalized workflow for acute oral toxicity testing.

Skin and Eye Irritation

These studies assess the potential of a substance to cause local, reversible inflammatory reactions upon contact with skin or eyes.

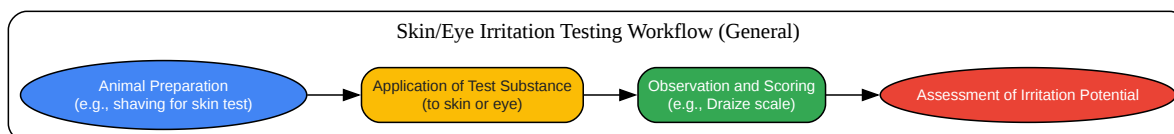
Qualitative Data:

- Skin Irritation: May cause skin irritation.[5]
- Eye Irritation: May cause eye irritation.[5] Inhalation of dust may be slightly irritating.[4]

Experimental Protocol (General Description):

- Skin Irritation (based on OECD Guideline 404): A small amount of the test substance is applied to a shaved patch of skin on a test animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals. The lack of quantitative data for **Pigment Orange 62** prevents a definitive classification of its irritation potential.

- Eye Irritation (based on OECD Guideline 405): A small amount of the test substance is instilled into the conjunctival sac of one eye of a test animal (typically a rabbit), with the other eye serving as a control. The eyes are examined for corneal opacity, iritis, and conjunctival redness and swelling at set intervals.



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Figure 2: Generalized workflow for skin and eye irritation testing.

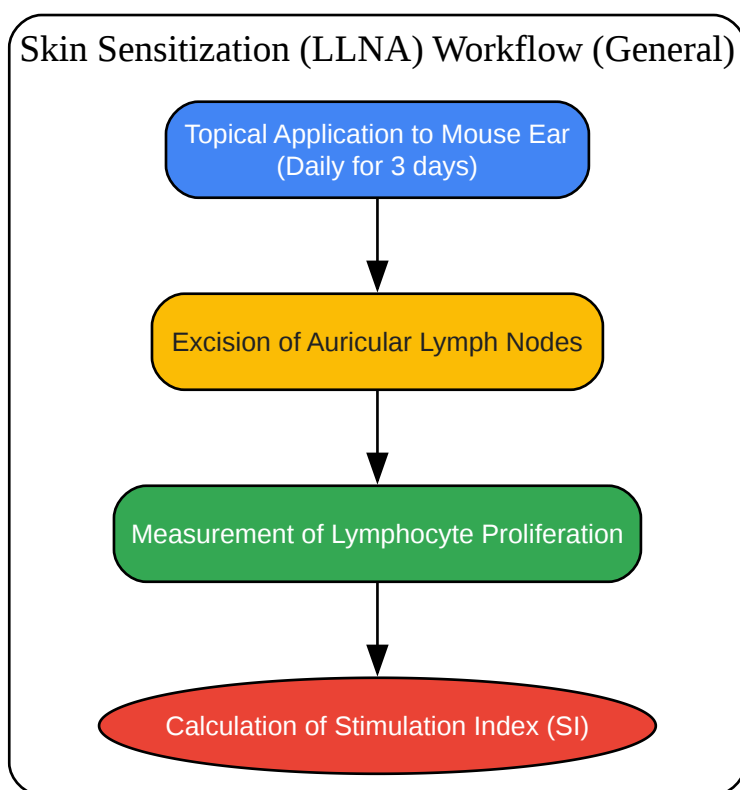
Skin Sensitization

Skin sensitization is an allergic response that occurs after repeated contact with a substance.

Data: No specific data on the skin sensitization potential of **Pigment Orange 62** were found in the public domain.

Experimental Protocol (General Description based on OECD Guideline 429 - Local Lymph Node Assay):

The murine Local Lymph Node Assay (LLNA) is a common method for assessing skin sensitization potential. The test substance is applied to the ears of mice for several consecutive days. The proliferation of lymphocytes in the draining auricular lymph nodes is then measured, typically by the incorporation of a radioactive label or other markers. A significant increase in lymphocyte proliferation compared to a control group indicates that the substance has sensitizing potential.



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Figure 3: Generalized workflow for the Local Lymph Node Assay.

Mutagenicity

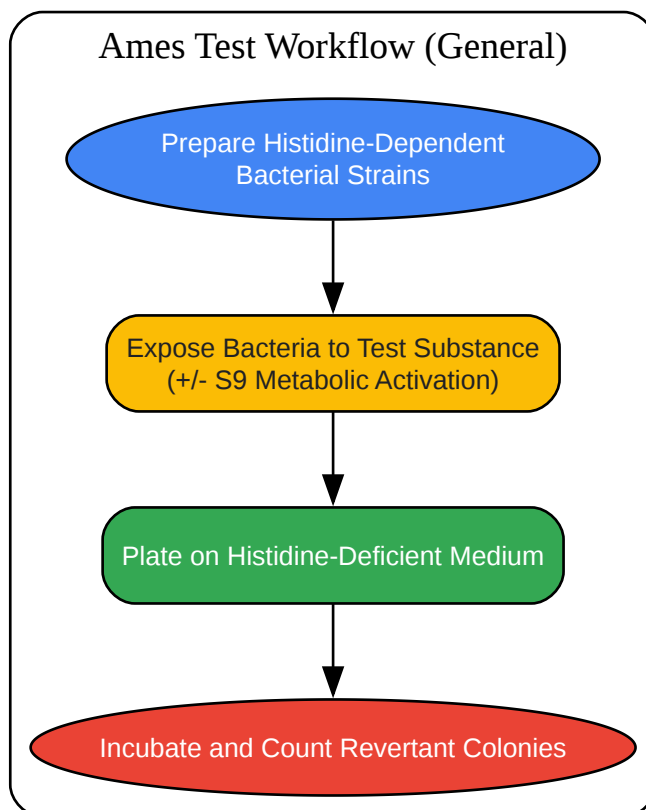
Mutagenicity tests are conducted to identify substances that can cause genetic mutations.

Data: No specific data on the mutagenicity of **Pigment Orange 62** were found in the public domain.

Experimental Protocol (General Description based on OECD Guideline 471 - Bacterial Reverse Mutation Test/Ames Test):

The Ames test is a widely used in vitro assay for mutagenicity. It utilizes strains of the bacterium *Salmonella typhimurium* that have a mutation preventing them from synthesizing the amino acid histidine. The bacteria are exposed to the test substance, with and without a metabolic activation system (S9 mix from rat liver), and plated on a histidine-deficient medium. If the substance is a mutagen, it will cause a reverse mutation, allowing the bacteria to grow

and form colonies. An increase in the number of revertant colonies compared to the control indicates a mutagenic potential.



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Figure 4: Generalized workflow for the Ames test.

Carcinogenicity

Carcinogenicity studies are long-term studies designed to assess the potential of a substance to cause cancer.

Data: No specific data on the carcinogenicity of **Pigment Orange 62** were found in the public domain. It is important to note that studies on other organic pigments, such as Pigment Orange 5, have shown equivocal evidence of carcinogenicity in animal studies, highlighting the need for substance-specific data.[6]

Experimental Protocol (General Description based on OECD Guideline 451):

Carcinogenicity studies typically involve the long-term administration of the test substance to animals (usually rats and mice) over a significant portion of their lifespan. The substance is administered through a relevant route of exposure (e.g., in the diet). Animals are monitored for the development of tumors, and a full histopathological examination is conducted at the end of the study.

Summary and Conclusion

The available toxicological data for **Pigment Orange 62** is limited in the public domain. The substance exhibits low acute oral toxicity in rats.[4] There are qualitative indications of a potential for slight skin and eye irritation.[4][5] However, there is a lack of publicly available data on skin sensitization, mutagenicity, and carcinogenicity.

For a comprehensive risk assessment, further studies conducted according to standardized international guidelines would be necessary to fill these data gaps. Researchers and professionals handling **Pigment Orange 62** should adhere to standard laboratory safety practices, including the use of personal protective equipment to minimize exposure, until more definitive data becomes available.

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References

- 1. npic.orst.edu [npic.orst.edu]
- 2. Pigment Orange 62 | C17H14N6O5 | CID 103697 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ECHA CHEM [chem.echa.europa.eu]
- 4. scribd.com [scribd.com]
- 5. legacy.genetics-gsa.org [legacy.genetics-gsa.org]
- 6. sdc.org.uk [sdc.org.uk]
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